

3-Butylpyridine: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: 3-Butylpyridine

Cat. No.: B1328907

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides critical safety and handling information for **3-Butylpyridine** (CAS No. 539-32-2), a versatile heterocyclic compound utilized in pharmaceutical synthesis and various research applications.^{[1][2]} Adherence to the following protocols and precautions is essential to ensure a safe laboratory environment when working with this substance.

Chemical and Physical Properties

Proper handling and storage procedures are directly influenced by the physical and chemical properties of a substance. The key properties of **3-Butylpyridine** are summarized below.

Property	Value	Source
Molecular Formula	C ₉ H ₁₃ N	[3]
Molecular Weight	135.21 g/mol	[3]
Appearance	Colorless liquid	
Boiling Point	80-81 °C at 8 mmHg	[3]
Density	0.911 g/mL at 25 °C	[3]
Flash Point	79 °C (174.2 °F) - closed cup	[3]
Refractive Index	n _{20/D} 1.493	[3]
Water Solubility	5.72 g/L (Predicted)	[4]
logP	2.87 (Predicted)	[4]


Hazard Identification and Classification

3-Butylpyridine is classified as a hazardous substance and requires careful handling. The GHS classifications are summarized in the table below.

Hazard Classification	Category	Hazard Statement
Skin Irritation	2	H315: Causes skin irritation
Eye Irritation	2	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation
Combustible Liquid	4	H227: Combustible liquid

Signal Word: Warning[3]

Pictograms:

-  alt text

Toxicological Data

The available toxicological data for **3-Butylpyridine** indicates its potential for acute toxicity.

Toxicity Endpoint	Species	Route	Value
LD50	Mouse	Intraperitoneal	270 mg/kg

Source: RTECS

Experimental Protocols for Safety Assessment

The following are detailed methodologies for key toxicological assessments, based on internationally recognized OECD guidelines.

Acute Oral Toxicity - Acute Toxic Class Method (OECD Guideline 423)

This method is a stepwise procedure to assess the acute oral toxicity of a substance.[5]

Objective: To determine the acute oral toxicity of **3-Butylpyridine** and classify it according to the Globally Harmonised System (GHS).[6]

Principle: A stepwise procedure is used where a small group of animals is dosed at a defined level. The outcome of this step (mortality or survival) determines the next step (dosing at a lower or higher level, or stopping the test).[5]

Methodology:

- **Animal Selection:** Healthy, young adult nulliparous and non-pregnant female rats are the preferred species.[6]
- **Housing and Feeding:** Animals are caged individually with controlled temperature ($22 \pm 3^\circ\text{C}$) and a 12-hour light/dark cycle. Conventional laboratory diets and drinking water are provided ad libitum.[6]

- Dose Preparation and Administration: **3-Butylpyridine** is administered orally via gavage. The volume administered should not exceed 1 mL/100g body weight for aqueous solutions. [6]
- Procedure:
 - A starting dose of 300 mg/kg is typically used for the initial test with three female rats.
 - If mortality is observed in two or three animals, the test is repeated at a lower dose level (50 mg/kg).
 - If one animal dies, the test is repeated at the same dose level.
 - If no animals die, the test is repeated at a higher dose level (2000 mg/kg).
- Observation Period: Animals are observed for mortality, clinical signs of toxicity, and body weight changes for at least 14 days.[5]
- Data Analysis: The classification is determined by the dose level at which mortality is observed.

Acute Dermal Irritation/Corrosion (OECD Guideline 404)

This test evaluates the potential of a substance to cause skin irritation or corrosion.[7][8][9]

Objective: To determine the potential of **3-Butylpyridine** to cause reversible or irreversible skin damage.[10]

Principle: The substance is applied to the skin of a single animal, and the degree of skin irritation is assessed at specific intervals.[7][8][9]

Methodology:

- Animal Selection: The albino rabbit is the preferred species.[7][8][9]
- Preparation of the Animal: Approximately 24 hours before the test, the fur is clipped from the dorsal area of the trunk of the animal.

- Dose Application: A dose of 0.5 mL of **3-Butylpyridine** is applied to a small area (approximately 6 cm²) of the clipped skin and covered with a gauze patch and non-irritating tape.
- Exposure Duration: The exposure period is 4 hours.[\[7\]](#)[\[8\]](#)[\[9\]](#)
- Observation: After the exposure period, the patch is removed, and the skin is observed for erythema and edema at 1, 24, 48, and 72 hours, and then daily for up to 14 days.
- Scoring: The degree of skin reaction is scored according to a standardized scale.

Acute Eye Irritation/Corrosion (OECD Guideline 405)

This test assesses the potential of a substance to cause eye irritation or corrosion.[\[11\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)

Objective: To determine the potential of **3-Butylpyridine** to cause irritation or damage to the eye.[\[15\]](#)

Principle: A single dose of the substance is applied to the conjunctival sac of one eye of an animal, with the untreated eye serving as a control.[\[11\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)

Methodology:

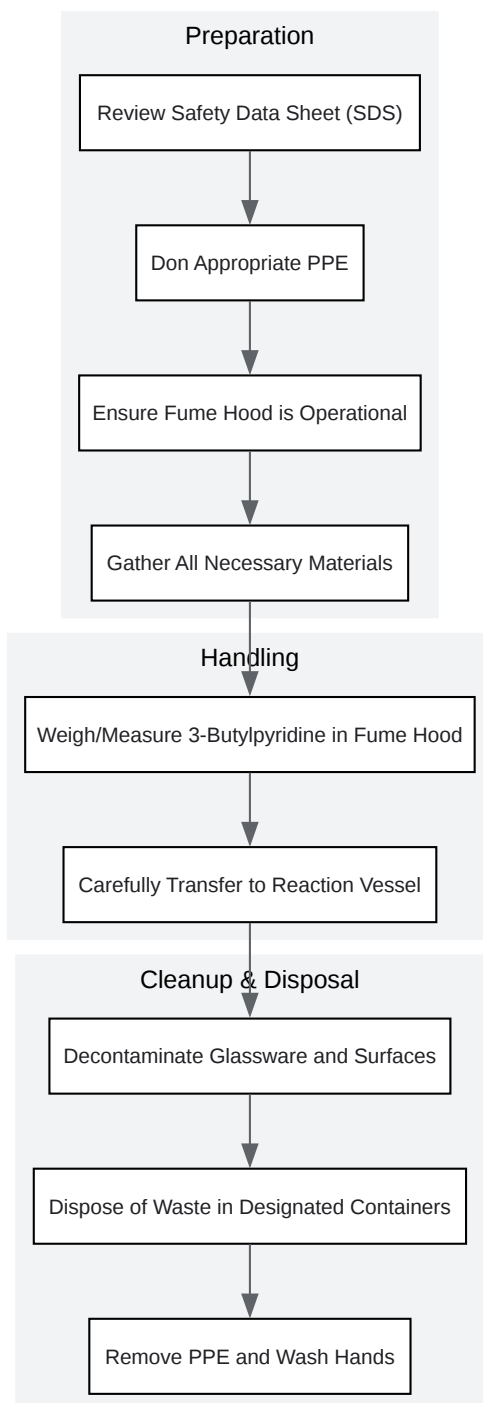
- Animal Selection: The albino rabbit is the preferred laboratory animal.[\[11\]](#)
- Procedure:
 - The test is initially performed on a single animal.
 - A single dose of 0.1 mL of **3-Butylpyridine** is instilled into the conjunctival sac of one eye.
 - The eyelids are gently held together for about one second.
- Observation: The eyes are examined at 1, 24, 48, and 72 hours after application. The observation period may be extended up to 21 days to assess the reversibility of any effects.[\[12\]](#)

- Scoring: The degree of ocular reaction (corneal opacity, iritis, conjunctival redness, and chemosis) is scored using a standardized system.
- Confirmatory Test: If a corrosive or severe irritant effect is not observed in the initial test, the response is confirmed using up to two additional animals.[\[11\]](#)[\[12\]](#)

Safe Handling and Personal Protective Equipment (PPE)

A systematic approach to safe handling is crucial when working with **3-Butylpyridine**. The following workflow and PPE recommendations should be strictly followed.

Workflow for Safe Handling of 3-Butylpyridine



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Caption: Workflow for the safe handling of **3-Butylpyridine**.

Personal Protective Equipment (PPE)

Recommendations:

Body Part	Personal Protective Equipment	Specifications and Usage
Eyes	Safety Goggles or Face Shield	Must be worn at all times in the laboratory to protect against splashes.
Hands	Chemical-Resistant Gloves	Nitrile or neoprene gloves are recommended. Inspect gloves for any tears or punctures before use.
Body	Laboratory Coat	A fully buttoned, flame-retardant lab coat should be worn to protect against skin contact and in case of fire.
Respiratory	Fume Hood or Respirator	All handling of 3-Butylpyridine should be conducted in a certified chemical fume hood to minimize inhalation exposure. If a fume hood is not available, a respirator with an appropriate organic vapor cartridge may be necessary.

First Aid Measures

In case of exposure to **3-Butylpyridine**, immediate action is crucial.

Exposure Route	First Aid Procedure
Inhalation	Move the victim into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and consult a doctor immediately. Do not use mouth-to-mouth resuscitation if the victim ingested or inhaled the chemical. [11]
Skin Contact	Take off contaminated clothing immediately. Wash off with soap and plenty of water. Consult a doctor. [11]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention. [16]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention. [16]

Fire Fighting Measures

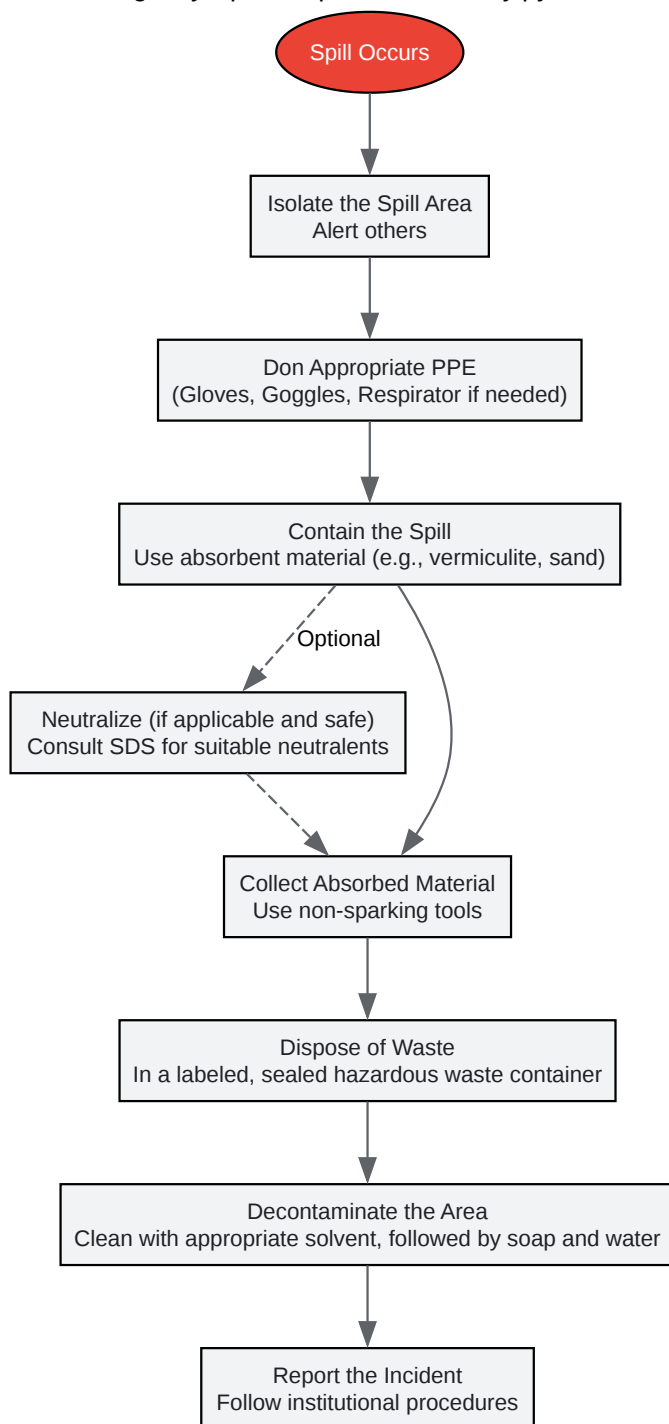
3-Butylpyridine is a combustible liquid.

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Specific Hazards: Thermal decomposition can lead to the release of toxic nitrogen oxides.[\[1\]](#)
- Protective Equipment: Firefighters should wear self-contained breathing apparatus and full protective gear.

Accidental Release Measures (Spill Response)

In the event of a spill, a structured response is necessary to mitigate risks.

Emergency Spill Response for 3-Butylpyridine



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Caption: Emergency spill response procedure for **3-Butylpyridine**.

Key Spill Response Steps:

- Isolate the Area: Immediately alert personnel in the vicinity and restrict access to the spill area.[\[17\]](#)
- Personal Protection: Don the appropriate personal protective equipment before approaching the spill.[\[18\]](#)
- Containment: For liquid spills, create a dam with absorbent material to prevent it from spreading.[\[17\]](#)
- Absorption: Cover the spill with an inert absorbent material such as vermiculite, sand, or earth.[\[17\]](#)
- Collection: Carefully collect the absorbed material using non-sparking tools and place it into a designated, properly labeled, and sealed hazardous waste container.[\[17\]](#)[\[19\]](#)
- Decontamination: Clean the spill area with a suitable solvent, followed by washing with soap and water.[\[19\]](#)
- Disposal: Dispose of the hazardous waste in accordance with institutional and local regulations.[\[17\]](#)

Storage and Disposal

- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[11\]](#) Keep away from heat, sparks, open flames, and hot surfaces.[\[11\]](#)
- Disposal: Dispose of **3-Butylpyridine** and any contaminated materials in a designated hazardous waste container in accordance with all applicable federal, state, and local regulations.

Incompatible Materials

Avoid contact with strong oxidizing agents and strong acids.[\[1\]](#)

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